

An In-depth Technical Guide on 2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE

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Compound of Interest

Compound Name: 2,2'-
BIS(METHOXYMETHOXY)-1,1'-
BINAPHTHALENE

Cat. No.: B114958

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This technical guide provides a comprehensive overview of the solubility characteristics of **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE**, tailored for researchers, scientists, and professionals in drug development. While specific quantitative solubility data is not readily available in published literature, this guide compiles qualitative solubility information inferred from synthesis and purification procedures and outlines a general experimental protocol for solubility determination.

Physicochemical Properties

- Molecular Formula: C₂₄H₂₂O₄
- Molecular Weight: 374.43 g/mol
- Appearance: Crystalline solid.
- Melting Point: 101-105 °C.[\[1\]](#)

Solubility Profile

Quantitative solubility data for **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE** is not extensively documented in publicly available literature. However, its solubility can be inferred from solvents used in its synthesis and purification, as well as its structural features. The

molecule possesses a large, hydrophobic binaphthyl core, suggesting good solubility in nonpolar organic solvents. The presence of four ether oxygen atoms introduces some polarity, which may confer partial solubility in more polar solvents.

Table 1: Qualitative Solubility of **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE**

Solvent Class	Solvent	Solubility	Basis of Information
Nonpolar	Toluene	Soluble	Used as a solvent for recrystallization, indicating that the compound is soluble at elevated temperatures and less soluble at lower temperatures.[2]
n-Hexane	Sparingly Soluble/Insoluble	Used as an anti-solvent in recrystallization with toluene and as a component in chromatography eluents, suggesting lower solubility.[2] A 4:1 mixture of hexane and dichloromethane was used to dissolve the compound with heating.[3]	
Polar Aprotic	Dichloromethane (DCM)	Soluble	Used as a reaction solvent for its synthesis and in a 4:1 mixture with hexane for dissolution.[3]
Tetrahydrofuran (THF)	Soluble	Used as a reaction solvent in its synthesis.[2][4] The parent compound, BINOL, is soluble in THF.[5]	

Ethyl Acetate	Soluble	Used as an eluent in column chromatography and for extraction, indicating good solubility.[2]	
Polar Protic	Water	Insoluble	The large nonpolar binaphthyl structure would make it insoluble in water. The parent compound, BINOL, is sparingly soluble in water.[6]
Ethanol	Likely Soluble	The parent compound, BINOL, is soluble in ethanol.[6]	

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of a solid organic compound like **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE**. This method is based on the isothermal equilibrium technique.

Objective: To determine the solubility of **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE** in a given solvent at a specific temperature.

Materials:

- **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE** (solute)
- Selected solvent(s)
- Analytical balance
- Vials with screw caps

- Constant temperature bath (e.g., shaker bath or magnetic stirrer with a temperature-controlled plate)
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer or High-Performance Liquid Chromatography - HPLC)

Procedure:

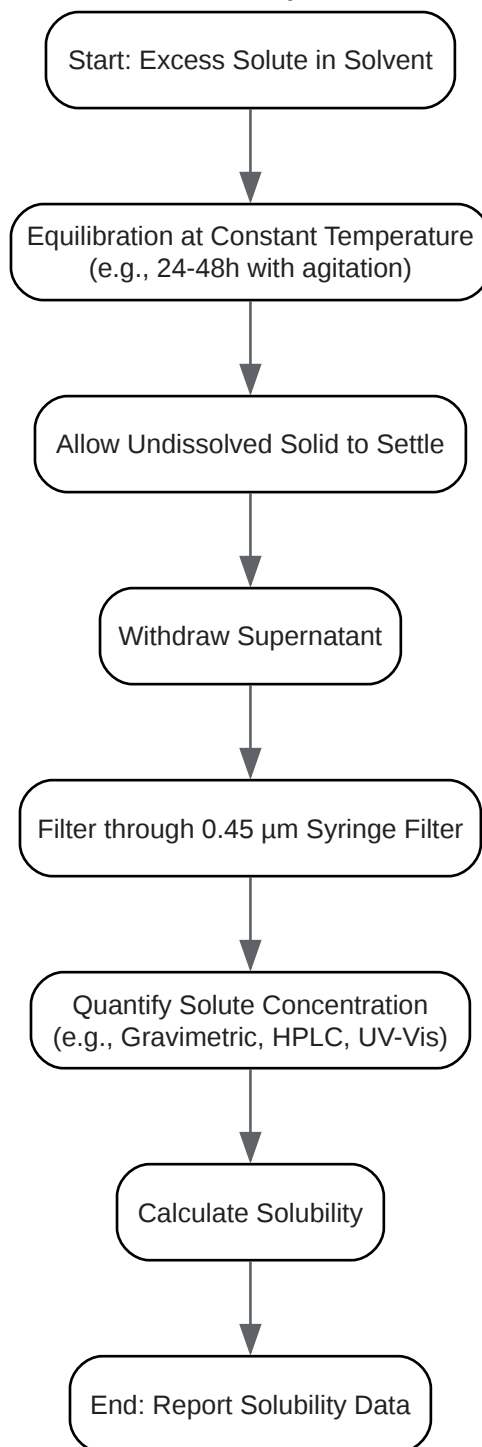
- Preparation of Saturated Solution:
 - Add an excess amount of **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask to remove any undissolved solid particles.
 - Record the exact volume of the filtered solution.
- Quantification:

- Determine the concentration of the solute in the filtered solution using a suitable analytical method.
 - Gravimetric Method: Evaporate the solvent from the volumetric flask under vacuum and weigh the remaining solid residue.
 - Spectroscopic/Chromatographic Method: Dilute the filtered solution to a known concentration that falls within the linear range of a pre-established calibration curve (e.g., using UV-Vis or HPLC).
- Calculation of Solubility:
 - Calculate the solubility using the following formula:
 - From Gravimetric Method: $\text{Solubility (g/100 mL)} = (\text{mass of residue} / \text{volume of filtered solution}) \times 100$
 - From Instrumental Analysis: Determine the concentration from the calibration curve and account for any dilutions made.
- Reporting:
 - Report the solubility in appropriate units (e.g., g/100 mL, mg/mL, or mol/L) at the specified temperature.

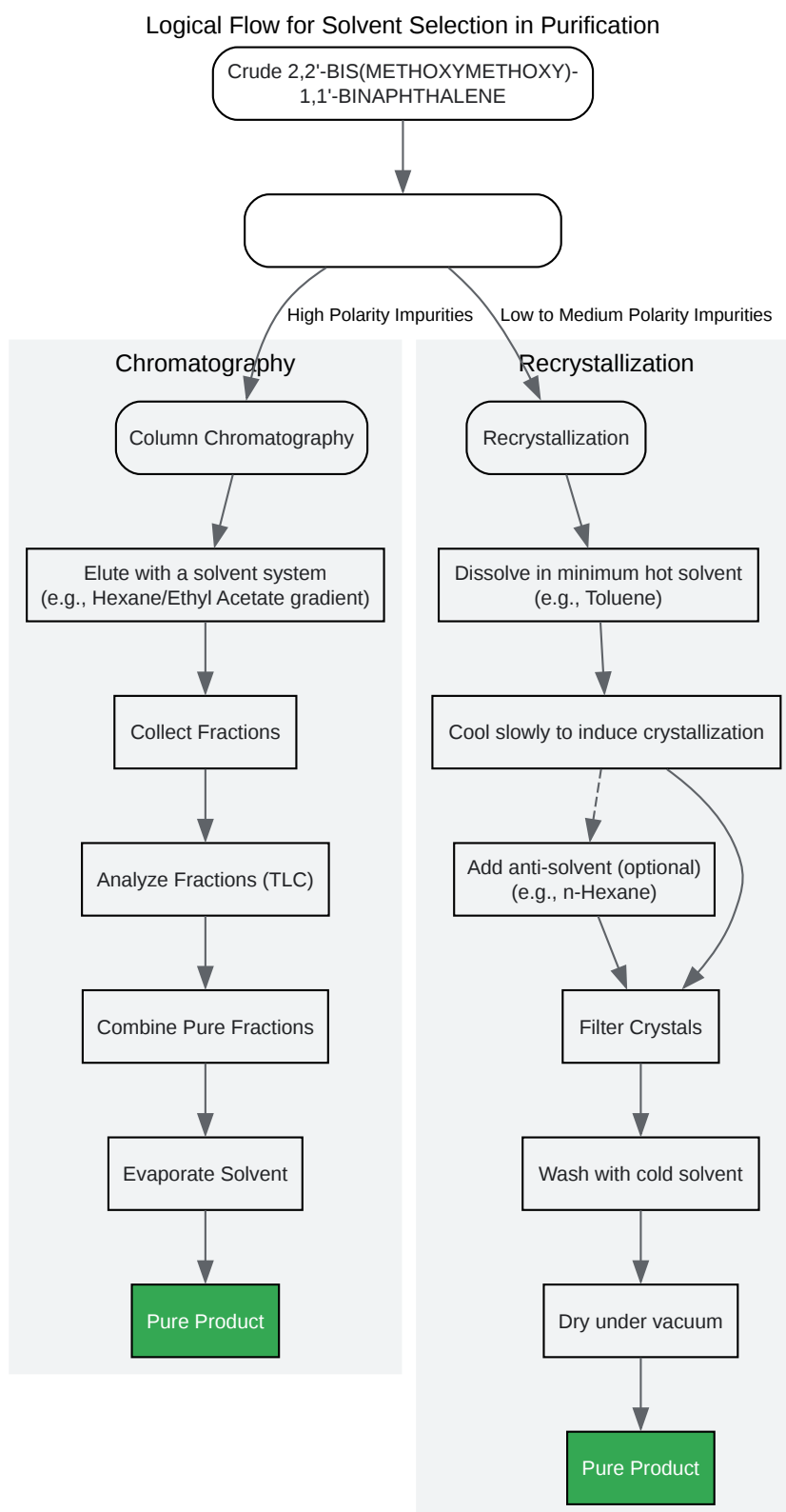
Visualizations

The following diagrams illustrate logical workflows relevant to the handling and analysis of **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE**.

Workflow for Solubility Determination

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Caption: Workflow for Experimental Solubility Determination.



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Caption: Purification Workflow for the Target Compound.

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